

# Application Notes and Protocols for LiFSI in Enhanced Low-Temperature Lithium Batteries

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## Compound of Interest

Compound Name: *Lithium bis(fluorosulfonyl)imide*

Cat. No.: *B600051*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **lithium bis(fluorosulfonyl)imide** (LiFSI) as an electrolyte salt to improve the low-temperature performance of lithium-ion batteries. Detailed protocols for electrolyte preparation, battery assembly, and electrochemical testing are provided to enable researchers to effectively utilize LiFSI in their own investigations.

## Introduction: The Low-Temperature Challenge in Lithium-Ion Batteries

Conventional lithium-ion batteries often experience a significant drop in performance at sub-zero temperatures. This is primarily due to the properties of the standard electrolyte salt, lithium hexafluorophosphate (LiPF<sub>6</sub>), in carbonate-based electrolytes. At low temperatures, the viscosity of the electrolyte increases, leading to a decrease in ionic conductivity. Furthermore, the charge transfer kinetics at the electrode-electrolyte interface become sluggish, and the solid electrolyte interphase (SEI) layer can become brittle and resistive, all of which contribute to reduced capacity and power output.

LiFSI has emerged as a promising alternative to LiPF<sub>6</sub> to overcome these low-temperature limitations. Its unique molecular structure and properties lead to the formation of a more stable and flexible SEI layer, which is crucial for efficient ion transport in cold environments. LiFSI-based electrolytes generally exhibit higher ionic conductivity and lower charge transfer

resistance at low temperatures compared to their LiPF6 counterparts, translating to significantly improved battery performance.

## Advantages of LiFSI in Low-Temperature Applications

The primary advantages of using LiFSI in electrolytes for low-temperature lithium-ion batteries include:

- **Higher Ionic Conductivity:** LiFSI-based electrolytes maintain higher ionic conductivity at sub-zero temperatures, facilitating faster lithium-ion transport.
- **Improved SEI Layer Stability:** LiFSI contributes to the formation of a more stable and flexible SEI layer on the anode. This robust SEI layer is less prone to cracking and exhibits lower resistance at low temperatures, allowing for more efficient lithium-ion diffusion.
- **Lower Charge Transfer Resistance:** The charge transfer resistance at the electrode-electrolyte interface is significantly lower in LiFSI-based systems at cold temperatures, leading to better kinetics and rate capability.
- **Enhanced Capacity Retention:** As a result of the above factors, batteries utilizing LiFSI in their electrolyte demonstrate superior capacity retention and overall performance at low temperatures.
- **Better Thermal Stability:** LiFSI possesses higher thermal stability compared to LiPF6, which decomposes at a lower temperature (around 80°C) and can release hazardous hydrofluoric acid (HF) in the presence of moisture. LiFSI's decomposition temperature is significantly higher, in the range of 220-240°C, enhancing the overall safety of the battery.

## Quantitative Performance Data

The following tables summarize the comparative performance of LiFSI and LiPF6 based electrolytes at low temperatures, with data synthesized from various research findings.

Table 1: Ionic Conductivity of LiFSI vs. LiPF6 Electrolytes at Low Temperatures

Electrolyte Composition	Temperature (°C)	Ionic Conductivity (mS/cm)	Reference
1 M LiPF6 in EC/DMC/EMC	25	~8.1	
1 M LiFSI in EC/DMC/EMC	25	~10.5	
LiFSI-based electrolyte	-40	~2	

Table 2: Capacity Retention of Cells with LiFSI vs. LiPF6 Electrolytes at Low Temperatures

Cell Chemistry	Electrolyte Salt	Temperature (°C)	C-Rate	Capacity Retention (%)	Reference
NCM523	Gr	LiPF6-based	-20	4C	
NCM523	Gr	LiFSI-based	-20	4C	
LFP	Gr	LiPF6-based	-80	-	
LFP	Gr	LiFSI-based	-80	-	

Table 3: Charge Transfer Resistance (R<sub>ct</sub>) of Cells with LiFSI vs. LiPF6 Electrolytes at Low Temperatures

Cell Type	Electrolyte Salt	Temperature (°C)	R <sub>ct</sub> (Ω)	Reference
Li-ion	LiPF6-based	Decreasing	Significantly increases	
Li-ion	LiFSI-based	Decreasing	Lower than LiPF6	

## Experimental Protocols

The following protocols provide a detailed methodology for preparing LiFSI-based electrolytes and evaluating their low-temperature performance in lithium-ion batteries.

### Protocol for Electrolyte Preparation

This protocol describes the preparation of a LiFSI-based electrolyte with a common carbonate solvent mixture. All procedures should be carried out in an argon-filled glovebox with H<sub>2</sub>O and O<sub>2</sub> levels below 0.1 ppm.

Materials:

- **Lithium bis(fluorosulfonyl)imide (LiFSI)** powder (battery grade, >99.9% purity)
- Ethylene carbonate (EC) (battery grade, anhydrous)
- Ethyl methyl carbonate (EMC) (battery grade, anhydrous)
- Dimethyl carbonate (DMC) (battery grade, anhydrous)
- Magnetic stirrer and stir bars
- Precision balance ( $\pm 0.1$  mg)
- Volumetric flasks and pipettes

Procedure:

- **Solvent Mixture Preparation:**
  - In the glovebox, prepare the desired solvent mixture by volume or weight ratio. A common mixture for low-temperature applications is EC:EMC:DMC in a 1:1:1 or 3:7 volume ratio.
  - For example, to prepare 100 mL of a 1:1:1 (v/v/v) mixture, combine 33.3 mL of EC, 33.3 mL of EMC, and 33.3 mL of DMC in a clean, dry bottle.
- **LiFSI Dissolution:**

- Calculate the required mass of LiFSI to achieve the desired molar concentration (e.g., 1.0 M). The molecular weight of LiFSI is 187.07 g/mol .
- Slowly add the pre-weighed LiFSI powder to the solvent mixture while stirring continuously with a magnetic stirrer.
- Continue stirring at room temperature until the LiFSI is completely dissolved. This may take several hours.
- Electrolyte Storage:
  - Store the prepared electrolyte in a tightly sealed container in the glovebox to prevent any moisture contamination.

## Protocol for CR2032 Coin Cell Assembly

This protocol details the assembly of CR2032-type coin cells for electrochemical testing. The assembly must be performed inside an argon-filled glovebox.

Materials and Components:

- CR2032 coin cell cases (casings, gaskets, springs, and spacers)
- Cathode and anode discs (e.g., NMC cathode, graphite anode)
- Separator discs (e.g., Celgard 2325)
- Prepared LiFSI-based electrolyte
- Crimping machine for CR2032 cells
- Tweezers (non-metallic tips recommended)
- Pipette for electrolyte dispensing

Procedure:

- Component Preparation: Ensure all components are dried under vacuum at an appropriate temperature before transferring them into the glovebox (e.g., electrodes at 120°C, cell

components at 60°C).

- Assembly Stack:
  - Place the negative-side casing (the larger cap) onto a clean surface.
  - Place the anode disc in the center of the casing.
  - Dispense a few drops of the LiFSI electrolyte onto the anode to wet it.
  - Place a separator disc on top of the wetted anode.
  - Add a few more drops of electrolyte to the separator.
  - Place the cathode disc on top of the separator, ensuring it is centered.
  - Add a final drop of electrolyte to the cathode.
  - Place a stainless-steel spacer on top of the cathode.
  - Place the spring on top of the spacer.
  - Carefully place the gasket on top of the spring, ensuring it sits correctly within the casing.
  - Place the positive-side casing (the smaller cap) on top to close the cell.
- Crimping:
  - Transfer the assembled cell to the crimping machine.
  - Apply pressure to seal the coin cell. The appropriate pressure will depend on the specific crimping machine.
- Final Steps:
  - Wipe the exterior of the sealed coin cell to remove any excess electrolyte.
  - Allow the cell to rest for at least 12 hours before electrochemical testing to ensure proper wetting of the electrodes.

## Protocol for Low-Temperature Electrochemical Testing

This protocol outlines the key electrochemical tests to evaluate the performance of the assembled coin cells at low temperatures. A battery cycler and a temperature-controlled chamber are required.

### 1. Ionic Conductivity Measurement:

- Use a conductivity meter with a suitable probe designed for organic solvents.
- Place the electrolyte sample in the temperature-controlled chamber and allow it to stabilize at the desired low temperature.
- Immerse the conductivity probe in the electrolyte and record the measurement.
- Repeat for a range of temperatures (e.g., 25°C down to -40°C).

### 2. Galvanostatic Charge-Discharge Cycling:

- Place the coin cells in the temperature-controlled chamber and connect them to the battery cycler.
- Allow the cells to reach the target low temperature and stabilize for at least 4 hours.
- Perform a formation cycle at a low C-rate (e.g., C/20) at room temperature before low-temperature testing.
- At the desired low temperature, cycle the cells at various C-rates (e.g., C/10, C/5, C/2, 1C) within the appropriate voltage window for the electrode chemistry.
- Record the charge and discharge capacities for each cycle to determine capacity retention.

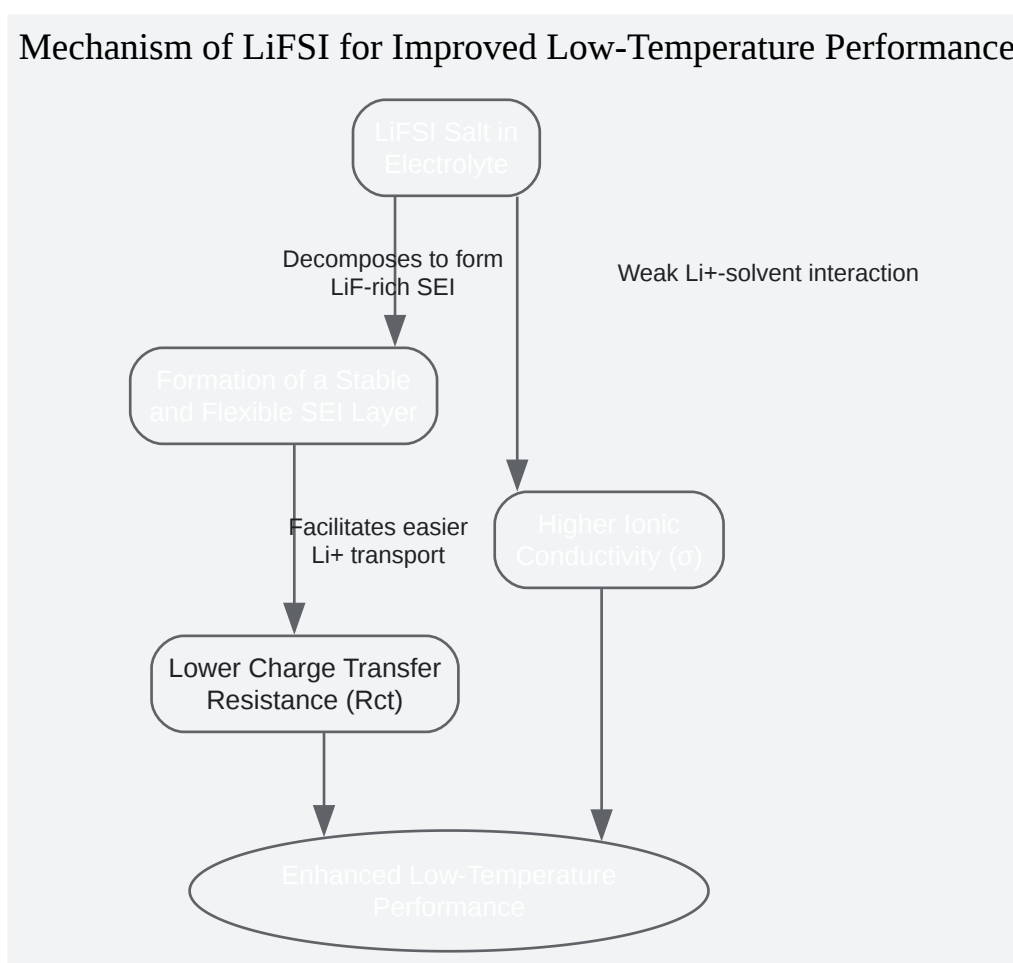
### 3. Electrochemical Impedance Spectroscopy (EIS):

- After the cell has stabilized at the desired low temperature and state of charge (SOC) (typically 100% or 50% SOC), perform EIS.

- Apply a small AC voltage perturbation (e.g., 5-10 mV) over a wide frequency range (e.g., 100 kHz to 0.01 Hz).
- Analyze the resulting Nyquist plot to determine the bulk resistance ( $R_b$ ) and charge transfer resistance ( $R_{ct}$ ). The diameter of the semicircle in the high-to-medium frequency region corresponds to  $R_{ct}$ .

## Visualizations

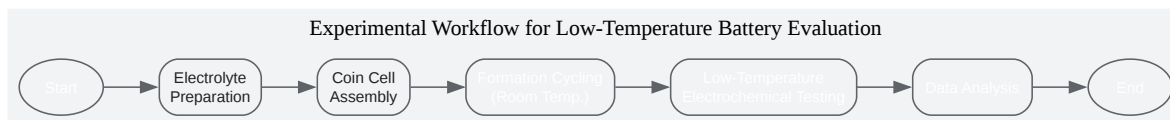
The following diagrams illustrate key concepts and workflows related to the use of LiFSI for improved low-temperature battery performance.



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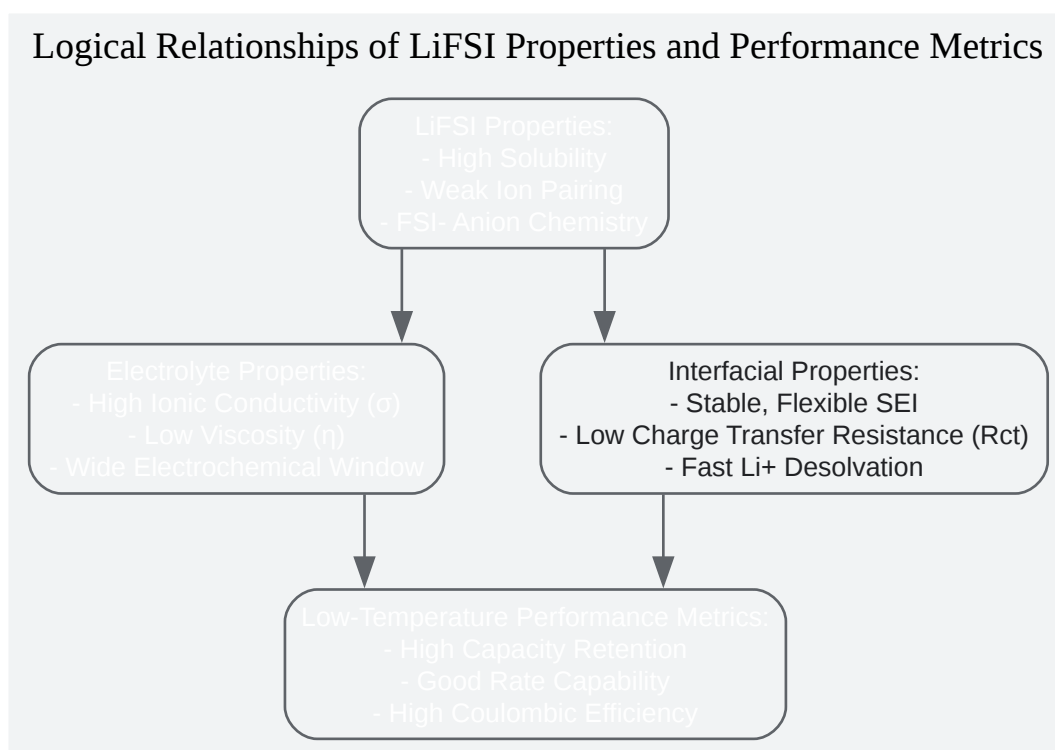
Caption: Mechanism of LiFSI's beneficial effects on low-temperature battery performance.





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Caption: Workflow for evaluating low-temperature performance of LiFSI-based electrolytes.



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Caption: Relationship between LiFSI's intrinsic properties and battery performance metrics.

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